

How to handle and dispose of 1,1-diiodoethane safely

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Compound of Interest

Compound Name: 1,1-Diiodoethane

Cat. No.: B1619546

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,1-diiodoethane** (CAS No. 594-02-5). Adherence to these procedures is critical for ensuring laboratory safety and the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,1-diiodoethane**?

A1: **1,1-Diiodoethane** is a hazardous substance that poses several risks. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is classified as Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), and Specific target organ toxicity — single exposure (Category 3).

Q2: What personal protective equipment (PPE) is required when handling **1,1-diiodoethane**?

A2: A comprehensive approach to PPE is mandatory. This includes:

- Eye and Face Protection: Chemical splash goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or chemical-resistant apron.

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[\[3\]](#)

Q3: My bottle of **1,1-diiodoethane** has turned yellow or brown. Is it still usable?

A3: A yellow or brownish discoloration indicates decomposition of the **1,1-diiodoethane**, likely due to exposure to light or heat, which releases free iodine.[\[4\]](#)[\[5\]](#) For sensitive applications requiring high purity, it is recommended to purify the reagent before use or to use a fresh, unopened bottle. The presence of color suggests compromised purity, which could negatively impact your experiment.[\[4\]](#)[\[5\]](#)

Q4: What are the ideal storage conditions for **1,1-diiodoethane**?

A4: To maximize its shelf-life, **1,1-diiodoethane** should be stored in a cool, dark, and dry place, typically refrigerated between +2°C and +8°C.[\[4\]](#) It is crucial to protect it from light by storing it in an amber or opaque bottle and to keep the container tightly sealed to prevent moisture exposure.[\[4\]](#) Many commercial preparations contain a copper stabilizer to inhibit degradation.[\[4\]](#)

Q5: What materials are incompatible with **1,1-diiodoethane**?

A5: **1,1-Diiodoethane** is incompatible with strong bases, magnesium, and strong oxidizing agents.[\[2\]](#)[\[5\]](#) Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration (Yellow/Brown)	Decomposition due to light or heat exposure, releasing free iodine.[4][5]	For high-purity applications, purify before use (e.g., by washing with a sodium thiosulfate solution to remove free iodine) or use a fresh bottle.[5] For less sensitive applications, assess if the level of impurity is acceptable.
Unexpected Reaction Outcome	Purity issues with 1,1-diiodoethane (see above). Contamination with water, leading to hydrolysis.	Ensure the use of high-purity, fresh 1,1-diiodoethane. Dry the solvent and other reagents thoroughly before the reaction.
Spill	Accidental mishandling.	Follow the emergency spill protocol outlined below.

Experimental Protocols

Safe Handling Protocol

- Preparation: Before handling, ensure you have reviewed the Safety Data Sheet (SDS) and are wearing the appropriate PPE (chemical-resistant gloves, lab coat, and chemical splash goggles). All operations should be conducted in a certified chemical fume hood.[3]
- Dispensing: Use a clean, dry syringe or pipette to transfer the required amount of **1,1-diiodoethane**. Avoid cross-contamination.
- During Reaction: Keep the reaction vessel closed to the extent possible to minimize the release of vapors.
- Post-Handling: Tightly seal the **1,1-diiodoethane** container immediately after use. Clean any contaminated surfaces and dispose of contaminated materials as hazardous waste. Wash hands thoroughly after handling.

Emergency Spill Protocol

- **Evacuate:** Immediately alert others in the vicinity and evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated. If the spill is significant, close the laboratory door to contain vapors and prevent their spread.
- **Contain:** For small spills, use an inert absorbent material like vermiculite or sand to contain the liquid. Work from the outside of the spill inwards.
- **Clean-up:** Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with soap and water.
- **Report:** Report the incident to your laboratory supervisor and environmental health and safety (EHS) department.

For large spills, evacuate the area and contact your institution's EHS or emergency response team immediately.

Data Presentation

Physical and Chemical Properties

Property	Value
CAS Number	594-02-5
Molecular Formula	C ₂ H ₄ I ₂
Molecular Weight	281.86 g/mol
Appearance	Colorless liquid
Boiling Point	154.7 ± 23.0 °C
Density	3.0 ± 0.1 g/cm ³
Flash Point	63.7 ± 18.1 °C

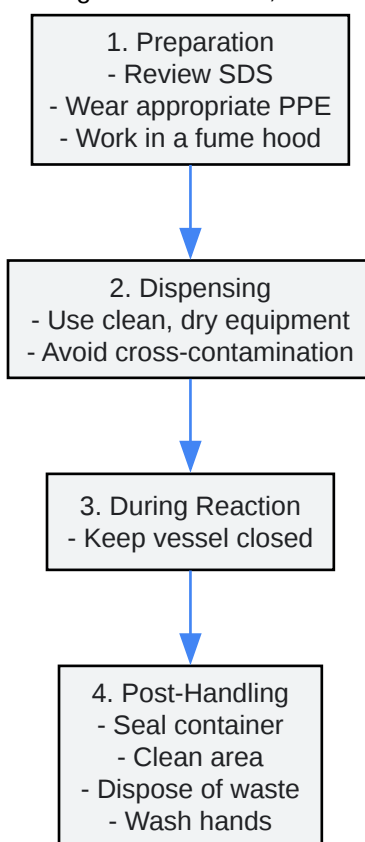
GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Mandatory Visualizations

DOT Diagram: Safe Handling Workflow

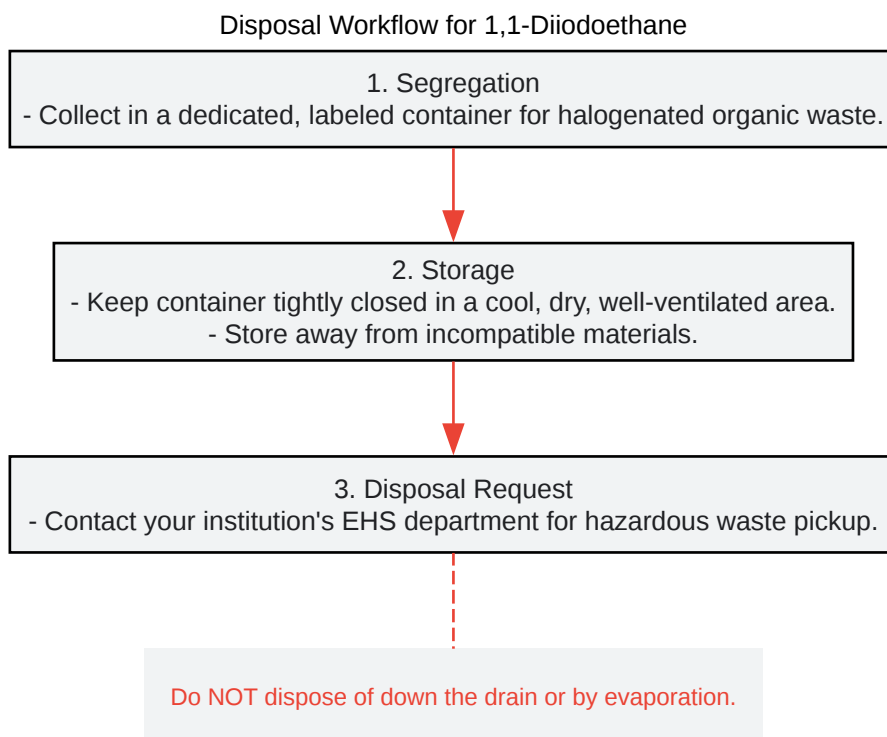
Safe Handling Workflow for 1,1-Diiodoethane



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Caption: A workflow for the safe handling of **1,1-diiodoethane** in a laboratory setting.

DOT Diagram: Disposal Workflow



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Caption: A workflow for the proper disposal of **1,1-diiodoethane** waste.

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